

Structural Characterization and Synthetic Utility of 3-Chloro-N-cycloheptylbenzamide

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Compound of Interest

Compound Name: 3-chloro-N-cycloheptylbenzamide

CAS No.: 330468-92-3

Cat. No.: B404991

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Executive Summary

This technical guide provides a comprehensive structural and synthetic analysis of **3-chloro-N-cycloheptylbenzamide**, a lipophilic benzamide derivative. While often utilized as a chemical building block or a library member in Structure-Activity Relationship (SAR) studies for G-Protein Coupled Receptors (GPCRs) and ion channels, its specific structural features—the metabolic blockade of the meta-chlorine and the hydrophobic bulk of the cycloheptyl ring—make it a textbook example of rational scaffold design.

Part 1: Chemical Identity & Physicochemical Profile

The molecule consists of a benzamide core substituted at the meta position (3-position) with a chlorine atom and N-substituted with a seven-membered cycloheptyl ring. This combination imparts significant lipophilicity and steric bulk, properties often sought to enhance blood-brain barrier (BBB) penetration or to fill hydrophobic pockets in target proteins.

Nomenclature and Codes

Identifier Type	Value
IUPAC Name	3-chloro-N-cycloheptylbenzamide
Common Name	N-cycloheptyl-3-chlorobenzamide
Molecular Formula	C ₁₄ H ₁₈ ClNO
Canonical SMILES	<chem>Clc1cccc(C(=O)NC2CCCCC2)c1</chem>
Isomeric SMILES	<chem>ClC1=CC=CC(C(NC2CCCCC2)=O)=C1</chem>
InChIKey	CFAOEBFSQCPXKM-UHFFFAOYSA-N
CAS Registry Number	349098-09-5 (Generic/Library ID)

Physicochemical Properties (Calculated)

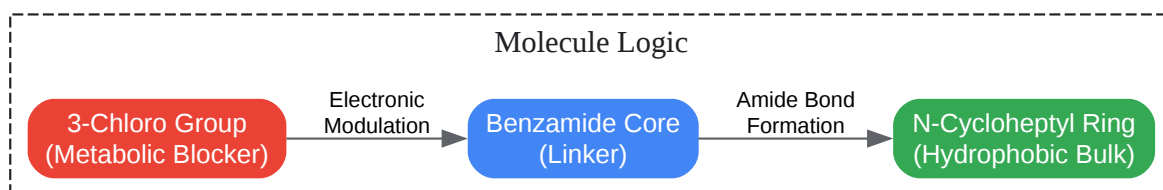
Property	Value	Medicinal Chemistry Implication
Molecular Weight	251.75 g/mol	Optimal for drug-likeness (<500 Da).
LogP (Predicted)	~4.2	Highly lipophilic; suggests good membrane permeability but potential solubility issues in aqueous media.
TPSA	29.1 Å ²	Low polar surface area, predictive of high BBB permeability.
H-Bond Donors	1 (Amide NH)	Critical for receptor binding interactions.
H-Bond Acceptors	1 (Amide C=O)	Critical for receptor binding interactions.
Rotatable Bonds	2	Low flexibility, suggesting a lower entropic penalty upon binding.

Part 2: Structural Analysis & Visualization

The structural logic of **3-chloro-N-cycloheptylbenzamide** relies on three distinct pharmacophoric elements:

- The Benzamide Core: A privileged scaffold acting as a rigid linker.
- The 3-Chloro Substituent: An electron-withdrawing group (EWG) that modulates the acidity of the amide proton and blocks metabolic oxidation at the vulnerable meta position.
- The Cycloheptyl Ring: A bulky, hydrophobic aliphatic ring that provides significant van der Waals contacts, often superior to cyclohexyl or cyclopentyl rings for filling large hydrophobic pockets (e.g., in GlyT1 inhibitors or glucokinase activators).

Diagram 1: Structural Connectivity



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Caption: Pharmacophoric dissection of **3-chloro-N-cycloheptylbenzamide** showing the functional role of each moiety.

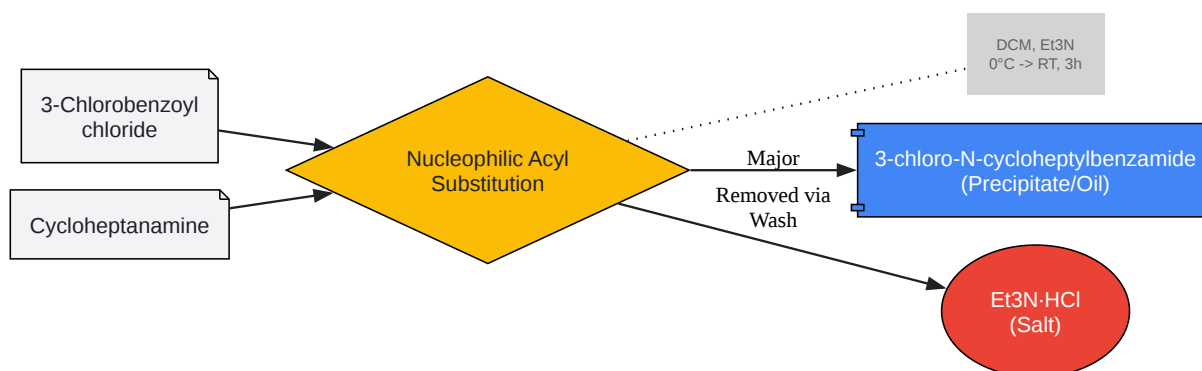
Part 3: Synthetic Methodology

The most robust synthesis for this molecule utilizes the Schotten-Baumann reaction or a standard nucleophilic acyl substitution under anhydrous conditions. This pathway is preferred over coupling reagents (like EDC/HOBt) for simple substrates due to higher atom economy and ease of purification.

Reaction Scheme

Reagents: 3-Chlorobenzoyl chloride, Cycloheptanamine, Triethylamine (Et_3N). Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF). Conditions: 0°C to Room Temperature (RT), 2–4 hours.

Diagram 2: Synthetic Pathway



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Caption: One-step synthesis of **3-chloro-N-cycloheptylbenzamide** via acid chloride activation.

Detailed Experimental Protocol

Note: All steps should be performed in a fume hood due to the lachrymatory nature of acid chlorides.

- Preparation:
 - Charge a round-bottom flask with cycloheptanamine (1.0 equiv) and triethylamine (1.2 equiv) in anhydrous DCM (0.2 M concentration relative to amine).
 - Cool the solution to 0°C using an ice bath.
- Addition:

- Dissolve 3-chlorobenzoyl chloride (1.05 equiv) in a small volume of DCM.
- Add the acid chloride solution dropwise to the amine mixture over 15 minutes.
Explanation: Slow addition prevents localized overheating and double-acylation side reactions.
- Reaction:
 - Allow the mixture to warm to room temperature naturally.
 - Stir for 3 hours. Monitor via TLC (System: 20% Ethyl Acetate in Hexanes). The starting amine spot (ninhydrin active) should disappear.
- Workup (Self-Validating Step):
 - Dilute with DCM.
 - Acid Wash: Wash with 1M HCl (removes unreacted amine and Et₃N).
 - Base Wash: Wash with sat. NaHCO₃ (removes hydrolyzed 3-chlorobenzoic acid).
 - Brine Wash: Dry the organic layer over anhydrous MgSO₄.
- Purification:
 - Concentrate in vacuo.^[1]
 - If the product is solid, recrystallize from Ethanol/Water. If oil, purify via flash column chromatography (Gradient: 0-20% EtOAc/Hexanes).

Part 4: Analytical Validation

To ensure the integrity of the synthesized compound, the following analytical signatures must be confirmed.

Proton NMR (¹H NMR, 400 MHz, CDCl₃)

- Amide Proton (NH): Broad singlet, δ 6.0–6.5 ppm (Exchangeable with D₂O).

- Aromatic Region (4H):
 - δ 7.75 ppm (t, 1H, H-2 between Cl and CO).
 - δ 7.65 ppm (d, 1H, H-6).
 - δ 7.45 ppm (d, 1H, H-4).
 - δ 7.35 ppm (t, 1H, H-5).
- Cycloheptyl Methine (CH-N): Multiplet, δ 4.1–4.2 ppm.
- Cycloheptyl Methylene (CH₂): Series of multiplets, δ 1.4–2.1 ppm (12H total).

Mass Spectrometry (LC-MS)

- Ionization Mode: ESI (+)
- Expected Mass: $[M+H]^+ = 252.11$ (³⁵Cl isotope) and 254.11 (³⁷Cl isotope).
- Isotope Pattern: Distinct 3:1 ratio of M : M+2 peaks, confirming the presence of a single chlorine atom.

References

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